

# Application Notes: Effective Concentration of UNC6852 in HeLa Cells

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## Compound of Interest

Compound Name: UNC6852

Cat. No.: B15540949

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## Introduction

**UNC6852** is a potent and selective bivalent chemical degrader of the Polycomb Repressive Complex 2 (PRC2).<sup>[1][2][3]</sup> It functions as a Proteolysis-Targeting Chimera (PROTAC), containing a ligand for the EED subunit of PRC2 and a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.<sup>[1][4]</sup> This dual binding recruits the VHL E3 ligase to the PRC2 complex, leading to the ubiquitination and subsequent proteasomal degradation of core PRC2 components, including EED, EZH2, and SUZ12. The degradation of the PRC2 complex inhibits the histone methyltransferase activity of EZH2, resulting in decreased levels of histone H3 lysine 27 trimethylation (H3K27me3), a key epigenetic mark for gene repression. In HeLa cells, **UNC6852** has been demonstrated to effectively degrade PRC2 components without significant cellular toxicity at concentrations up to 30  $\mu$ M.

## Mechanism of Action in HeLa Cells

**UNC6852** mediates the degradation of PRC2 by hijacking the cellular ubiquitin-proteasome system. The molecule simultaneously binds to the WD40 aromatic cage of EED and the CRL2VHL complex. This proximity induces the polyubiquitination of PRC2 components, marking them for degradation by the proteasome. This leads to a functional knockdown of the PRC2 complex and a reduction in H3K27me3 levels.

## Quantitative Data Summary

The efficacy of **UNC6852** in degrading PRC2 components in HeLa cells has been quantitatively assessed. The following tables summarize the key parameters.

Table 1: Degradation Parameters of PRC2 Components in HeLa Cells Treated with **UNC6852**

Target Protein	DC50 (μM)	Dmax (%)	t1/2 (hours)
EED	0.79 ± 0.14	92	0.81 ± 0.30
EZH2	0.30 ± 0.19	75	1.92 ± 0.96
SUZ12	Not Calculated	22	Not Calculated

\*SUZ12 was degraded to a lesser extent, with a maximal degradation of only 22%, which was insufficient for accurate DC50 and t1/2 calculation.

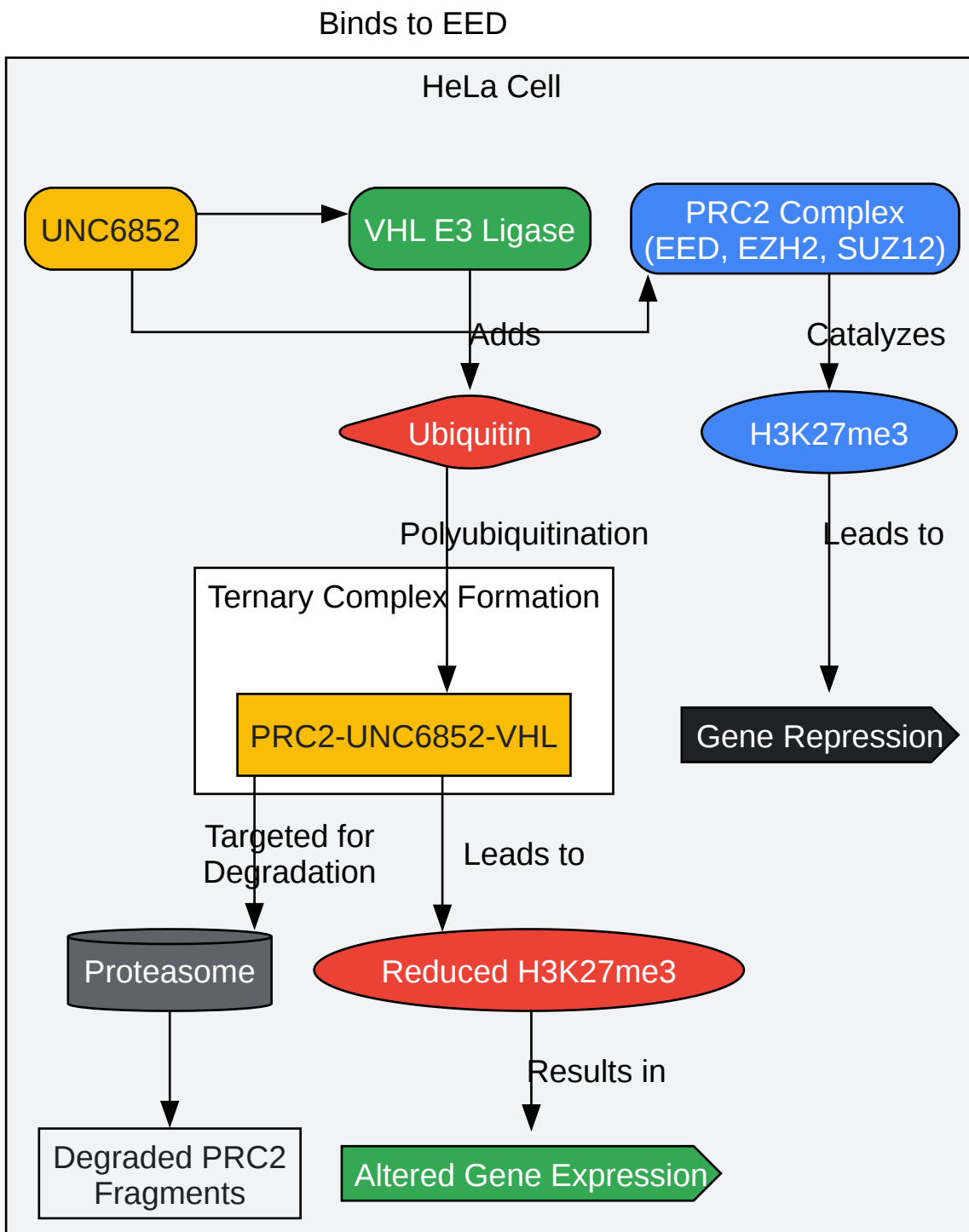
Data sourced from studies on HeLa cells.

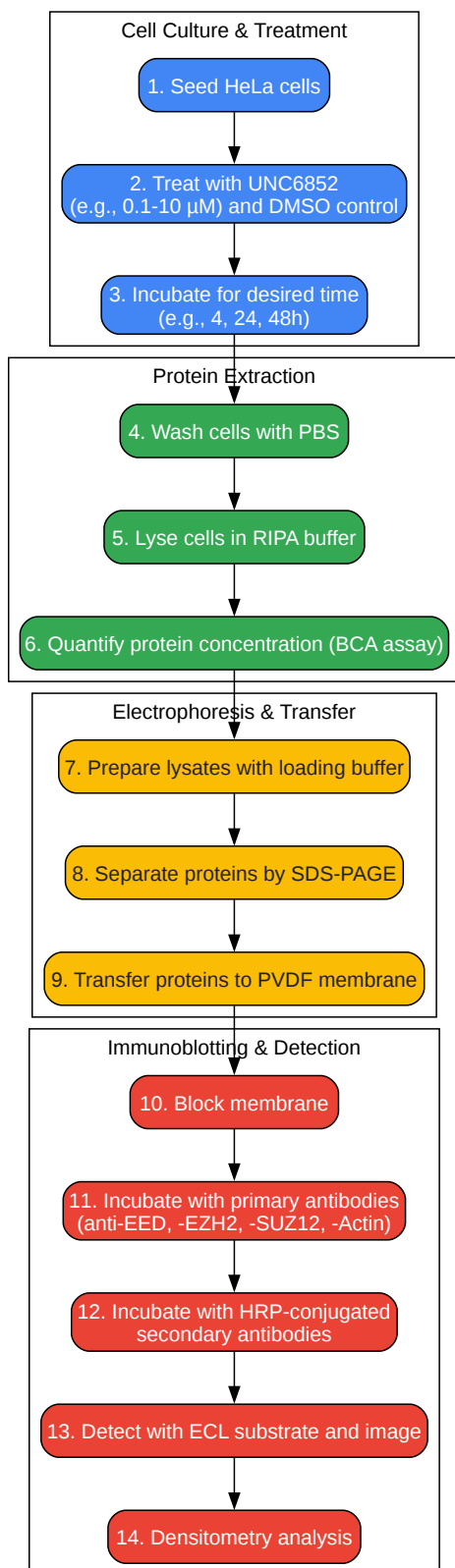
Table 2: Recommended Concentration Ranges for **UNC6852** in HeLa Cell Experiments

Experiment	Concentration Range	Treatment Time	Notes
PRC2 Component Degradation (Western Blot)	0.1 - 10 $\mu$ M	4 - 48 hours	A concentration of 5 $\mu$ M is commonly used for significant degradation. Time-course experiments are recommended to determine optimal degradation for specific targets.
Reduction of H3K27me3 Levels	1 - 10 $\mu$ M	24 - 72 hours	Longer treatment times may be required to observe significant changes in histone methylation marks.
Anti-proliferative Effects	Not extensively studied in HeLa cells	Up to 9 days	Anti-proliferative effects have been noted in other cell lines like DLBCL.
Cellular Toxicity Assessment	Up to 30 $\mu$ M	24 - 72 hours	No significant toxicity was observed in HeLa cells at concentrations up to 30 $\mu$ M.

## Visualizations

### Signaling Pathway





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## References

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